

# Essential Safety and Logistical Information for Handling 4-(4-Bromophenoxy)piperidine

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## Compound of Interest

Compound Name: 4-(4-Bromophenoxy)piperidine

Cat. No.: B1280539

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Disclaimer: This document provides essential safety and logistical information for handling **4-(4-Bromophenoxy)piperidine** based on available data for the compound and structurally related chemicals. A comprehensive Safety Data Sheet (SDS) for this specific compound was not available. Therefore, it is crucial to treat this substance as potentially hazardous and to conduct a thorough, substance-specific risk assessment before any handling, storage, or disposal. This guide is intended for use by trained researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

Given the presence of the piperidine and bromophenoxy moieties, **4-(4-Bromophenoxy)piperidine** should be handled with care. Piperidine itself is a flammable, toxic, and corrosive substance. While the exact hazards of this derivative are not fully documented, it is prudent to assume it may cause skin, eye, and respiratory irritation.<sup>[1][2]</sup>

Recommended Personal Protective Equipment:

PPE Type	Specification	Purpose
Eye Protection	Chemical safety goggles with side shields or a face shield.	To protect eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Body Protection	A lab coat or chemical-resistant apron.	To protect against contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter (e.g., N95) or an organic vapor cartridge may be necessary if handling large quantities or if dust is generated.[3]	To prevent inhalation of dust.

## Physical and Chemical Properties

A summary of the available quantitative data for **4-(4-Bromophenoxy)piperidine** is presented below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> BrNO	[4]
Molecular Weight	256.14 g/mol	[4]
CAS Number	74130-05-5	[4]
Density	1.361 g/cm <sup>3</sup>	[4]
XLogP3	2.90870	[4]
PSA (Polar Surface Area)	21.3 Å <sup>2</sup>	[4]

## Operational Plan: Handling and Storage

#### Handling:

- Always handle **4-(4-Bromophenoxy)piperidine** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Avoid direct contact with skin and eyes.[\[4\]](#)
- Minimize dust formation and aerosols.[\[4\]](#)
- Use non-sparking tools and prevent electrostatic discharge.[\[4\]](#)
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and acids.[\[5\]](#)
- Store apart from foodstuff containers.[\[4\]](#)

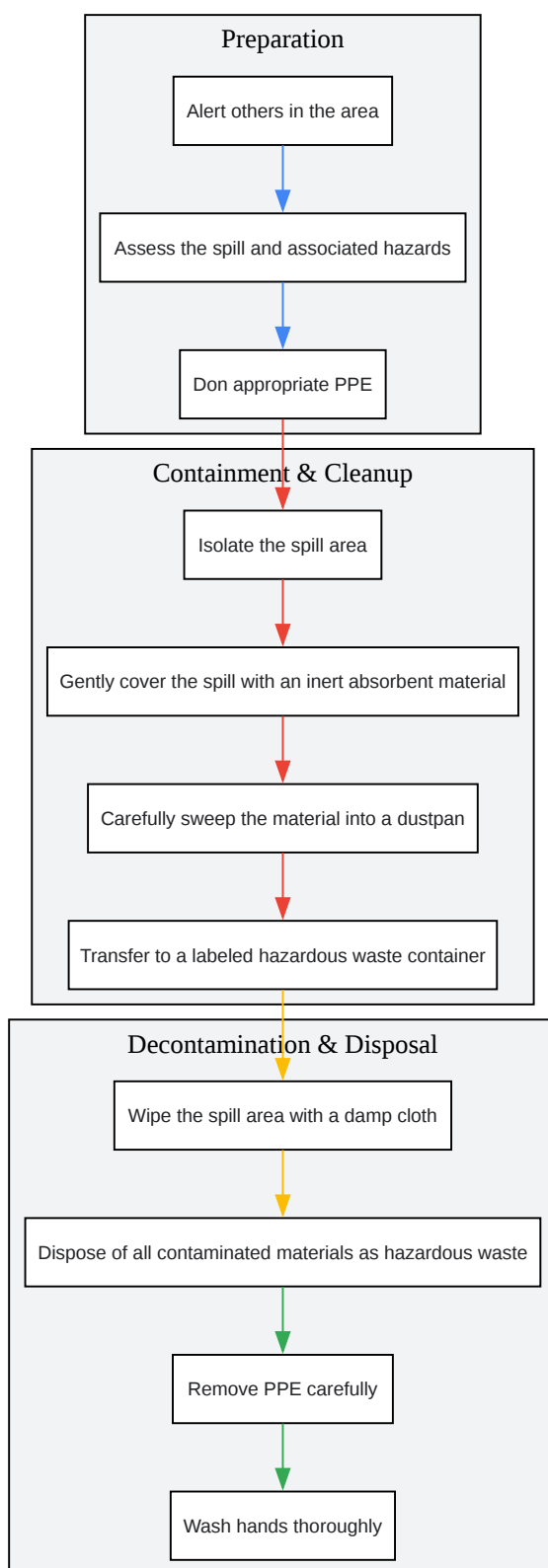
## Disposal Plan

All waste materials, including the chemical itself, contaminated PPE, and cleaning materials, should be considered hazardous waste.

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container.
- **Disposal:** Dispose of chemical waste through a licensed professional waste disposal service.  
[\[1\]](#) Do not dispose of down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures: Spill Response Workflow

In the event of a spill, follow a structured response to ensure safety and minimize contamination. The following diagram outlines the general workflow for cleaning up a solid chemical spill.



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Caption: Workflow for handling a solid chemical spill.

### Experimental Protocols:

No specific experimental protocols involving **4-(4-Bromophenoxy)piperidine** were found in the provided search results. When designing experiments, researchers should incorporate the handling, storage, and disposal procedures outlined in this document into their protocols to ensure a safe working environment.

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